

# CAS number and molecular formula for Tetramethylammonium hydrogensulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetramethylammonium  
hydrogensulfate*

Cat. No.: *B1140689*

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## Tetramethylammonium hydrogensulfate: A Technical Guide for Researchers

This technical guide provides an in-depth overview of **Tetramethylammonium hydrogensulfate**, a quaternary ammonium salt widely utilized in research and various industrial applications. The document details its chemical identity, physical properties, and key applications, with a focus on its utility for researchers, scientists, and professionals in drug development.

### Chemical Identification

**Tetramethylammonium hydrogensulfate** is a chemical compound primarily used as an ion-pairing agent in chromatography and as a phase-transfer catalyst in organic synthesis. It is available in both anhydrous and hydrated forms.

Identifier	Anhydrous Form	Monohydrate Form
CAS Number	80526-82-5[1][2][3][4][5]	207738-07-6[6], 103812-00-6
Molecular Formula	C4H13NO4S[1][3][4][5]	C4H15NO5S[7]
Linear Formula	(CH3)4N(HSO4)	(CH3)4N(HSO4) · H2O
Synonyms	Tetramethylammonium bisulfate, TMAHS, N,N,N-trimethylmethanaminium sulfate[1][3]	Tetramethylammonium hydrogensulfate hydrate[6]

## Physicochemical Properties

The physical and chemical properties of **Tetramethylammonium hydrogensulfate** are summarized below. These properties are crucial for its application in laboratory and industrial settings.

Property	Value (Anhydrous)	Value (Monohydrate)	Reference
Molecular Weight	171.22 g/mol	189.23 g/mol	[1][2][7]
Appearance	White to off-white crystalline powder/solid	Almost white powder/crystals	[2][3][4][6][8]
Melting Point	290 - 297 °C	292 - 295 °C	[2][3]
Solubility	Soluble in water	Highly soluble in water	[3][5][6]
Hydrogen Bond Donor Count	1	-	[1]
Hydrogen Bond Acceptor Count	4	-	[1]

## Key Applications in Research and Development

**Tetramethylammonium hydrogensulfate** is a versatile reagent with several applications in scientific research and pharmaceutical development.

- **Ion-Pair Chromatography:** It is widely used as an ion-pairing agent in reverse-phase high-performance liquid chromatography (HPLC).[2][4] It is added to the mobile phase to enhance the retention and separation of ionic and highly polar analytes by forming neutral ion pairs with the sample ions. This is particularly crucial for the analysis of pharmaceuticals and biomolecules.[2]
- **Phase-Transfer Catalysis:** In organic synthesis, it functions as a phase-transfer catalyst (PTC), facilitating reactions between reactants located in different immiscible phases (e.g., aqueous and organic).[6] This enhances reaction rates and yields, making it valuable for the synthesis of complex organic molecules.[6]
- **Pharmaceutical Development:** The compound aids in drug formulation by improving the solubility and stability of active pharmaceutical ingredients (APIs).[2]
- **Biotechnology:** In protein purification processes, it can help to stabilize proteins and reduce non-specific interactions, leading to higher purity samples.[2]
- **Material Science and Electrochemistry:** It is used in the synthesis of ionic liquids, which have applications in electrochemistry and catalysis.[2][6]

## Experimental Protocols and Methodologies

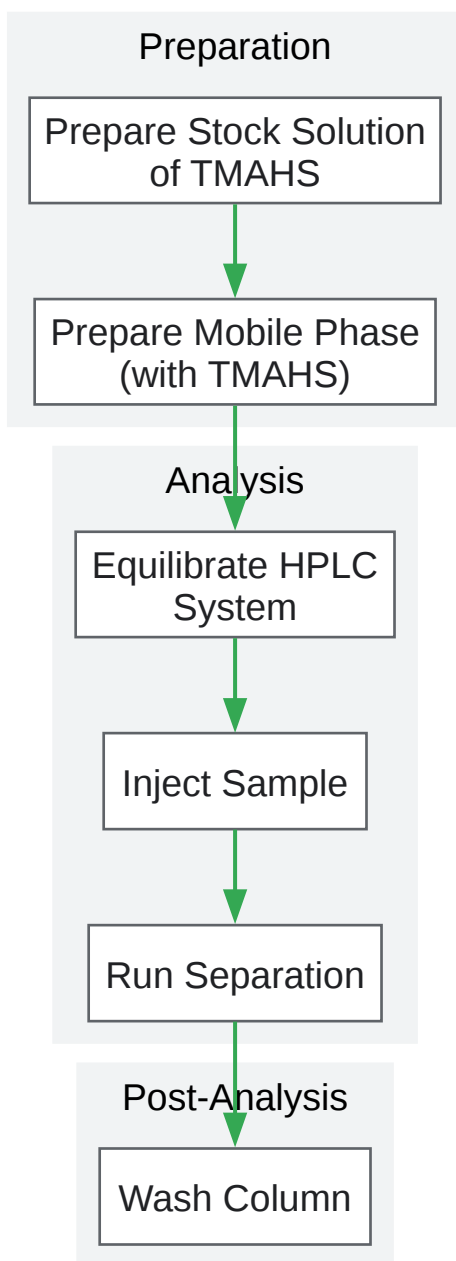
While specific experimental protocols are highly dependent on the particular application, this section outlines the general methodology for the use of **Tetramethylammonium hydrogensulfate** in its most common applications.

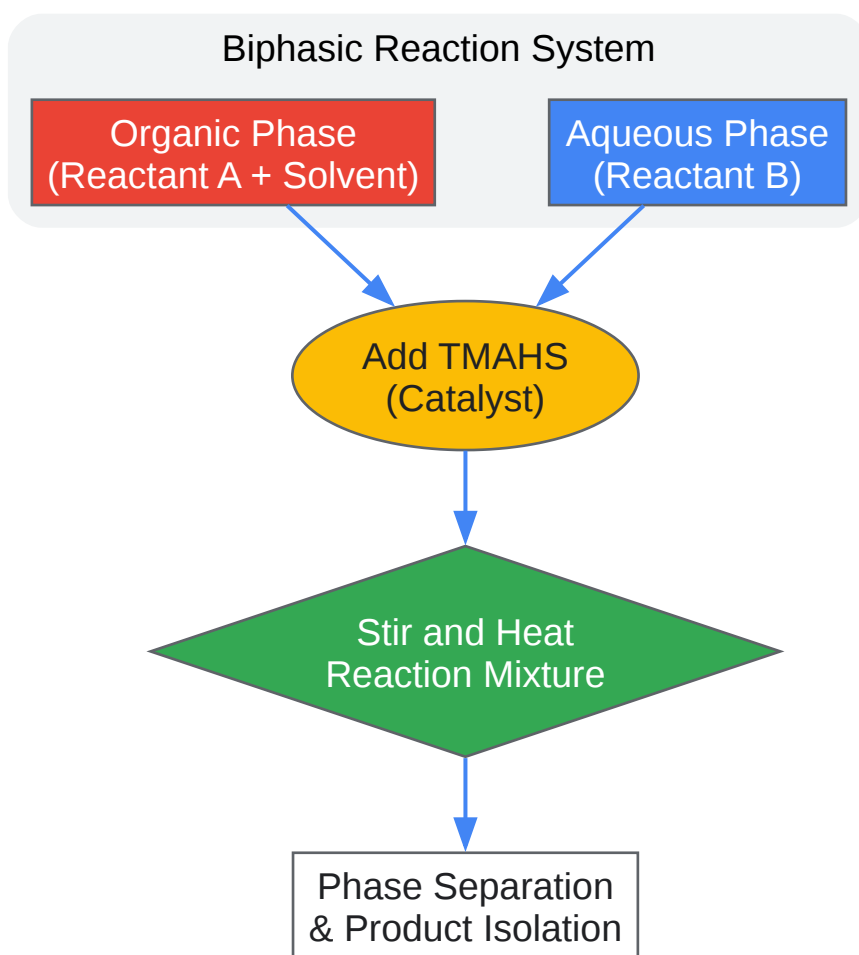
### a) General Protocol for Ion-Pair Chromatography

The use of **Tetramethylammonium hydrogensulfate** as an ion-pairing agent in HPLC typically involves its addition to the aqueous component of the mobile phase.

- **Reagent Preparation:** Prepare a stock solution of **Tetramethylammonium hydrogensulfate** in the aqueous portion of the mobile phase (e.g., water or buffer) at a concentration typically ranging from 5 mM to 50 mM.

- **Mobile Phase Preparation:** Add the required volume of the ion-pair reagent stock solution to the final mobile phase mixture. The pH of the mobile phase should be adjusted to ensure that both the analyte and the ion-pairing agent are in their ionized forms.
- **System Equilibration:** Before injecting the sample, the HPLC column must be thoroughly equilibrated with the mobile phase containing the ion-pairing agent. This ensures a stable baseline and reproducible retention times.
- **Sample Analysis:** Inject the sample and run the chromatographic separation. The concentration of the ion-pairing agent and the pH of the mobile phase can be optimized to achieve the desired separation.
- **Column Washing:** After analysis, it is critical to wash the column extensively with a mobile phase free of the ion-pairing agent to prevent reagent precipitation and column degradation.





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- To cite this document: BenchChem. [CAS number and molecular formula for Tetramethylammonium hydrogensulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1140689#cas-number-and-molecular-formula-for-tetramethylammonium-hydrogensulfate]

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